

Technical Guide: Solubility of Methamphetamine Ethyl Carbamate in Organic Solvents

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Compound of Interest

Compound Name: *Methamphetamine ethyl
carbamate*

Cat. No.: *B15556799*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **Methamphetamine Ethyl Carbamate**. Due to the limited availability of precise quantitative data in peer-reviewed literature, this document summarizes the available qualitative data for **Methamphetamine Ethyl Carbamate** and provides context by including solubility information for its parent compound, methamphetamine. Furthermore, this guide details a standardized experimental protocol for the quantitative determination of solubility for compounds of this nature. This document is intended to serve as a foundational resource for researchers and professionals in drug development and forensic sciences.

Introduction

Methamphetamine Ethyl Carbamate is an analytical reference standard categorized as an amphetamine derivative. Understanding its solubility in various organic solvents is crucial for a range of applications, including analytical method development, formulation studies, and pharmacokinetic research. The solubility of a compound dictates its behavior in different matrices, influencing its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its suitability for various analytical techniques.

This guide addresses the current knowledge gap regarding the specific solubility of **Methamphetamine Ethyl Carbamate** in common organic solvents by presenting available data and outlining a robust methodology for its experimental determination.

Physicochemical Properties of Methamphetamine Ethyl Carbamate

- Formal Name: methyl(1-methyl-2-phenylethyl)-carbamic acid, ethyl ester
- Molecular Formula: $C_{13}H_{19}NO_2$
- Formula Weight: 221.3 g/mol
- CAS Number: 120504-67-8

Solubility Data

Methamphetamine Ethyl Carbamate

Precise quantitative solubility data for **Methamphetamine Ethyl Carbamate** in a wide range of organic solvents is not readily available in the public domain. The following qualitative data has been reported by chemical suppliers.^{[1][2]}

Solvent	Solubility	Concentration Range
Dimethyl Sulfoxide (DMSO)	Sparingly Soluble	1-10 mg/mL
Ethanol	Sparingly Soluble	1-10 mg/mL
Phosphate-Buffered Saline (PBS, pH 7.2)	Slightly Soluble	0.1-1 mg/mL

Methamphetamine (Parent Compound)

To provide a broader context for researchers, the solubility of the parent compound, methamphetamine, is presented below. It is important to note that the addition of the ethyl carbamate group will alter the physicochemical properties, including solubility, and therefore these values should be considered as a general reference.

Methamphetamine base is described as a colorless volatile oil that is insoluble in water.[1] The hydrochloride salt, however, is soluble in water.[1] The free base form is generally soluble in various organic solvents.

Solvent	Solubility of Methamphetamine (Free Base)
Ethanol	Soluble[3][4]
Chloroform	Miscible[3]
Diethyl Ether	Soluble[3]
Acetone	Soluble[5]
Dichloromethane	Soluble[5]

The solubility of methamphetamine hydrochloride, a common salt form, also provides some insight. It is freely soluble in ethanol and chloroform, but practically insoluble in diethyl ether.[6]

Experimental Protocol for Solubility Determination

The following is a detailed, generalized methodology for determining the equilibrium solubility of a compound such as **Methamphetamine Ethyl Carbamate** in various organic solvents. The shake-flask method is a widely accepted and robust technique for this purpose.

Materials and Equipment

- **Methamphetamine Ethyl Carbamate** (solid form)
- Selected organic solvents (e.g., ethanol, methanol, acetonitrile, acetone, ethyl acetate, dichloromethane, hexane, toluene) of high purity
- Analytical balance
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control

- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

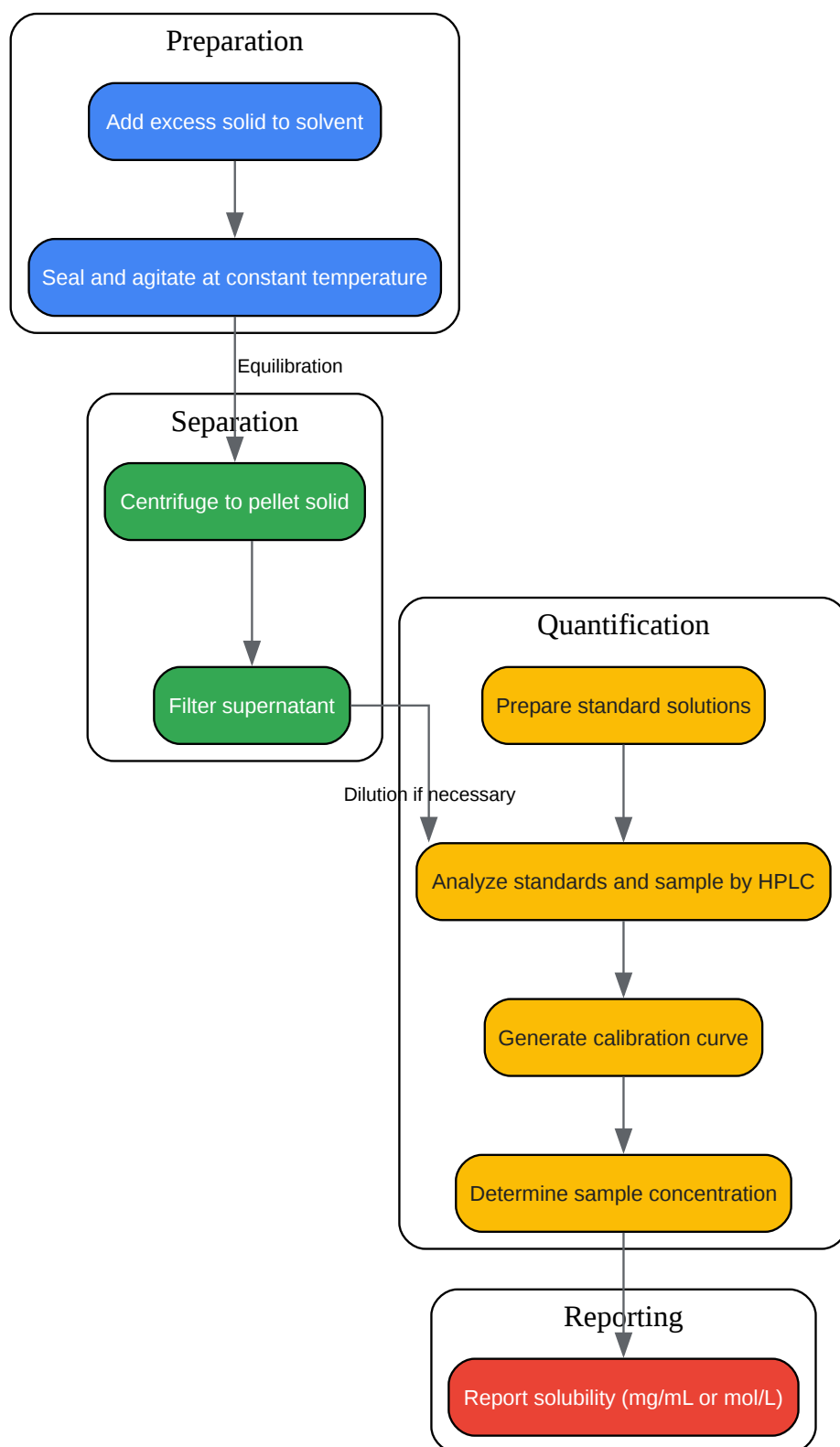
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Methamphetamine Ethyl Carbamate** to a vial containing a known volume of the selected organic solvent. The excess solid is crucial to ensure that the solution reaches saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker set at a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the vials to stand undisturbed to let the excess solid settle.
 - Centrifuge the vials at a high speed to further separate the undissolved solid from the supernatant.
 - Carefully withdraw a known volume of the clear supernatant using a pipette and filter it through a syringe filter to remove any remaining solid particles.
- Quantification of Solute:

- Prepare a series of standard solutions of **Methamphetamine Ethyl Carbamate** of known concentrations in the same solvent.
- Analyze the filtered supernatant and the standard solutions using a validated HPLC method.
- Generate a calibration curve by plotting the peak area (or height) versus the concentration of the standard solutions.
- Determine the concentration of **Methamphetamine Ethyl Carbamate** in the saturated supernatant by interpolating its peak area from the calibration curve.
- Data Reporting:
 - The solubility is reported as the concentration of the solute in the saturated solution at the specified temperature, typically in mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Workflow for determining equilibrium solubility.

Conclusion

While precise quantitative solubility data for **Methamphetamine Ethyl Carbamate** in a variety of organic solvents remains to be fully characterized in scientific literature, this guide provides the currently available information and a robust experimental framework for its determination. The provided solubility data for the parent compound, methamphetamine, offers a useful, albeit approximate, reference for researchers. The detailed experimental protocol outlined herein provides a clear path for laboratories to generate the specific, high-quality solubility data required for their research and development needs. It is anticipated that as this compound is more widely studied, more comprehensive solubility data will become available.

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